

# Proper Disposal of *dl*-Alanyl-*dl*-valine: A Safety and Operational Guide

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## *Compound of Interest*

Compound Name: *dl*-Alanyl-*dl*-valine

Cat. No.: B162794

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of ***dl*-Alanyl-*dl*-valine** (CAS No. 1999-46-8), ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are based on available safety data sheets and general laboratory best practices.

## Key Chemical Information and Handling

For safe handling and disposal, it is crucial to be aware of the fundamental properties of ***dl*-Alanyl-*dl*-valine**.

Property	Information
Chemical Name	dl-Alanyl-dl-valine
CAS Number	1999-46-8[1]
Synonyms	H-DL-Ala-DL-Val-OH, 2-(2-aminopropanoylamino)-3-methylbutanoic acid[1] [2]
Appearance	White to almost white powder or crystals[1]
Recommended Use	Industrial and scientific research[2]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place.[2] Recommended storage temperature is -20°C.[1]
Water Hazard Class (WGK)	3 (Germany)[1]

## Disposal Procedures

The proper disposal of **dl-Alanyl-dl-valine** depends on whether it is contaminated with other hazardous materials. Always handle the substance in a well-ventilated area and wear appropriate personal protective equipment (PPE), including safety goggles and gloves.[2]

### Step 1: Waste Identification and Segregation

- Non-Contaminated Waste: Pure, uncontaminated **dl-Alanyl-dl-valine**.
- Contaminated Waste: **dl-Alanyl-dl-valine** mixed with other chemicals, solvents, or hazardous materials.

### Step 2: Disposal of Non-Contaminated **dl-Alanyl-dl-valine**

- Collection: Carefully collect the solid waste. Avoid the formation of dust.[2]
- Containerization: Place the collected material in a suitable, closed, and clearly labeled container for disposal.[2]

- Disposal: Arrange for disposal in accordance with all applicable local, state, and federal laws and regulations.<sup>[2]</sup> Do not let the product enter drains.

#### Step 3: Disposal of Contaminated **dl-Alanyl-dl-valine**

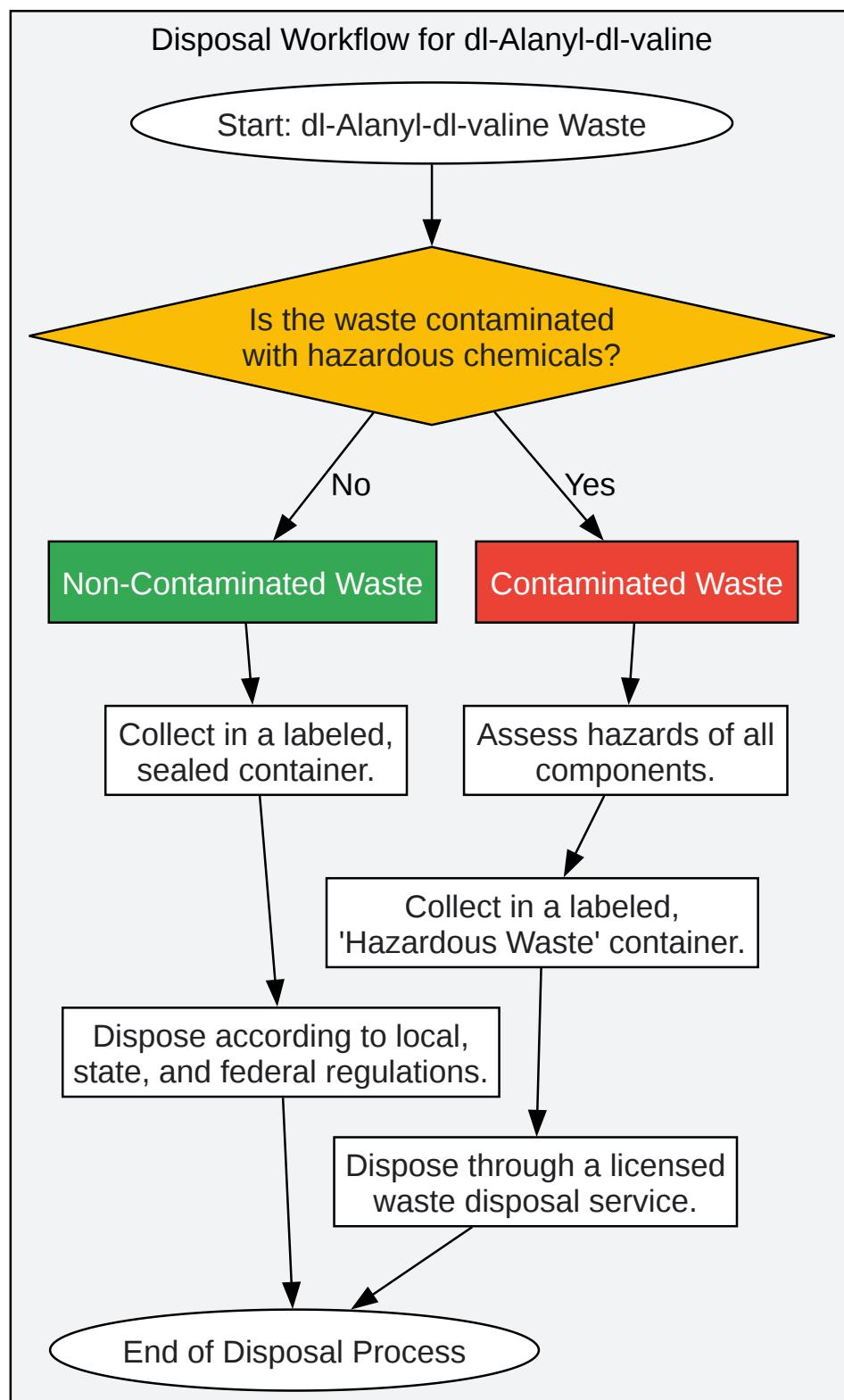
- Hazard Assessment: Identify the hazards associated with all contaminants in the mixture. The disposal method will be determined by the most hazardous component.
- Segregation: Keep contaminated waste separate from non-hazardous waste.
- Containerization: Place the contaminated waste in a sealed, leak-proof container that is compatible with all chemical components of the waste.
- Labeling: Clearly label the container as "Hazardous Waste" and list all chemical constituents.
- Disposal: Dispose of the hazardous waste through a licensed waste disposal company, adhering to all local, state, and federal regulations.

#### Step 4: Disposal of Empty Containers

- Triple Rinse: Rinse the empty container with a suitable solvent (e.g., water or ethanol) three times.
- Rinsate Collection: Collect the rinsate as chemical waste and dispose of it according to the procedures for the solvent used.
- Container Disposal: Once decontaminated, the container can be disposed of in the regular laboratory trash, unless institutional guidelines or local regulations specify otherwise.

## Experimental Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **dl-Alanyl-dl-valine**.



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Caption: Decision-making workflow for the proper disposal of **dl-Alanyl-dl-valine**.

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## References

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